

Essential Safety and Operational Guide for Handling RG7775

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Compound of Interest

Compound Name: RG7775

Cat. No.: B1150136

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This document provides immediate and essential safety, handling, and disposal information for **RG7775**, also known as RO6839921, an intravenous prodrug of idasanutlin (RG7388). The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and build confidence in chemical handling.

Compound Information

Identifier	Description
RG7775	Intravenous pegylated prodrug of idasanutlin.
Chemical Name	RO6839921
Active Metabolite	Idasanutlin (RG7388)
Mechanism of Action	MDM2 (murine double minute 2) antagonist. It inhibits the MDM2-p53 interaction, leading to the reactivation of the p53 tumor suppressor pathway. [1] [2] [3]

Hazard Identification and Safety Precautions

The following hazard information is based on the Safety Data Sheet (SDS) for the active compound, idasanutlin. As **RG7775** is rapidly metabolized to idasanutlin, these precautions are directly relevant.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed[4] [5]
Skin corrosion/irritation	2	H315: Causes skin irritation[4] [5]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation[4][5]
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation[4][5]

Signal Word: Warning[4]

Precautionary Statements:

Type	Statement
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4] P264: Wash hands thoroughly after handling.[4] P270: Do not eat, drink or smoke when using this product.[4] P271: Use only outdoors or in a well-ventilated area.[4] P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]
Response	P302+P352: IF ON SKIN: Wash with plenty of soap and water.[4] P304+P340: IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.[4] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4] P330: Rinse mouth.[4] P362: Take off contaminated clothing and wash before reuse.[4]
Storage	P403+P233: Store in a well-ventilated place. Keep container tightly closed.[4] P405: Store locked up.[4]
Disposal	P501: Dispose of contents/container in accordance with local regulation.[4]

Personal Protective Equipment (PPE)

To ensure personal safety while handling **RG7775**, the following personal protective equipment is mandatory:

PPE Category	Specific Requirements
Eye/Face Protection	Wear safety glasses with side shields or goggles.[6]
Hand Protection	Wear protective gloves that comply with EC Directive 89/686/EEC and the related standard EN374.[6] For handling antineoplastic agents, double chemotherapy gloves are recommended.[7]
Skin and Body Protection	Wear suitable protective clothing.[6] A lab coat should be worn at all times.
Respiratory Protection	No protective equipment is needed under normal use conditions with adequate ventilation. If exposure limits are exceeded or irritation is experienced, ventilation and evacuation may be required.[6]

Handling, Storage, and Disposal

Handling:

- Avoid inhalation, and contact with eyes and skin.[4]
- Avoid the formation of dust and aerosols.[4]
- Use only in areas with appropriate exhaust ventilation.[4]
- Do not eat, drink, or smoke when using this product.[4]
- Wash hands thoroughly after handling.[4]

Storage:

- Store in a well-ventilated place.[4]
- Keep the container tightly closed.[4]

- Store locked up.[4]
- Keep containers in a dry, cool place.[6]

Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[4][6]
- Antineoplastic drug waste should be segregated from other hazardous chemical waste.[7]
- Contaminated disposable items (e.g., gloves, absorbent pads) should be disposed of in a designated trace waste container.[7]
- Syringes containing any residual drug must be disposed of as hazardous chemical waste in a special bulk waste container, not in a sharps container.[7]

Experimental Protocol: In Vivo Efficacy in an Orthotopic Neuroblastoma Model

The following is a generalized protocol based on a preclinical study evaluating **RG7775**.^[8] This protocol is for informational purposes and should be adapted to specific experimental needs and institutional guidelines.

Objective: To evaluate the in vivo efficacy of **RG7775** alone and in combination with other agents in a neuroblastoma model.

Materials:

- **RG7775** (RO6839921)
- Vehicle control solution
- TP53 wild-type neuroblastoma cells (e.g., SHSY5Y-Luc)
- Immunocompromised mice
- Standard laboratory equipment for cell culture, animal handling, and drug administration.

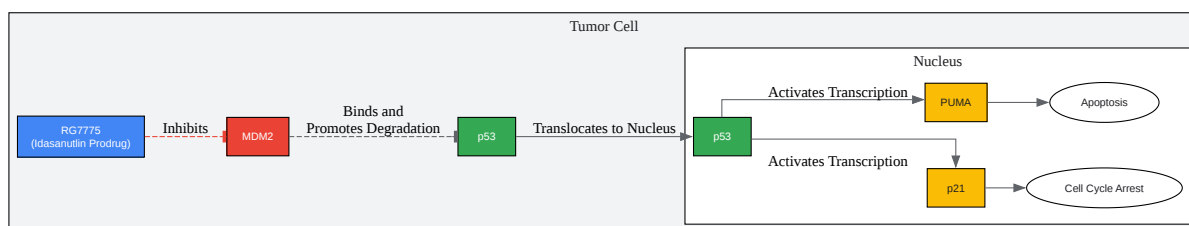
- Equipment for liquid chromatography-mass spectrometry (LC-MS), ELISA, and Western blotting.

Procedure:

- Cell Culture: Culture TP53 wild-type neuroblastoma cells according to standard protocols.
- Tumor Implantation: Implant the neuroblastoma cells orthotopically into immunocompromised mice.
- Treatment Groups: Once tumors are established, randomize mice into treatment groups (e.g., vehicle control, **RG7775** alone, combination therapy).
- Drug Administration: Administer **RG7775** intravenously at the desired dose and schedule.
- Monitoring: Monitor tumor growth and animal well-being regularly.
- Pharmacokinetic Analysis: At specified time points post-treatment, collect plasma samples to measure the concentration of the active metabolite, idasanutlin, using LC-MS.
- Pharmacodynamic Analysis:
 - Assess p53 pathway activation at various time points post-treatment using ELISA to measure p53 target genes (e.g., MIC-1) and Western blotting to analyze p53 and MDM2 protein levels in tumor tissue.
- Efficacy Evaluation: Measure tumor growth inhibition and overall survival in the different treatment groups.

Visualizations

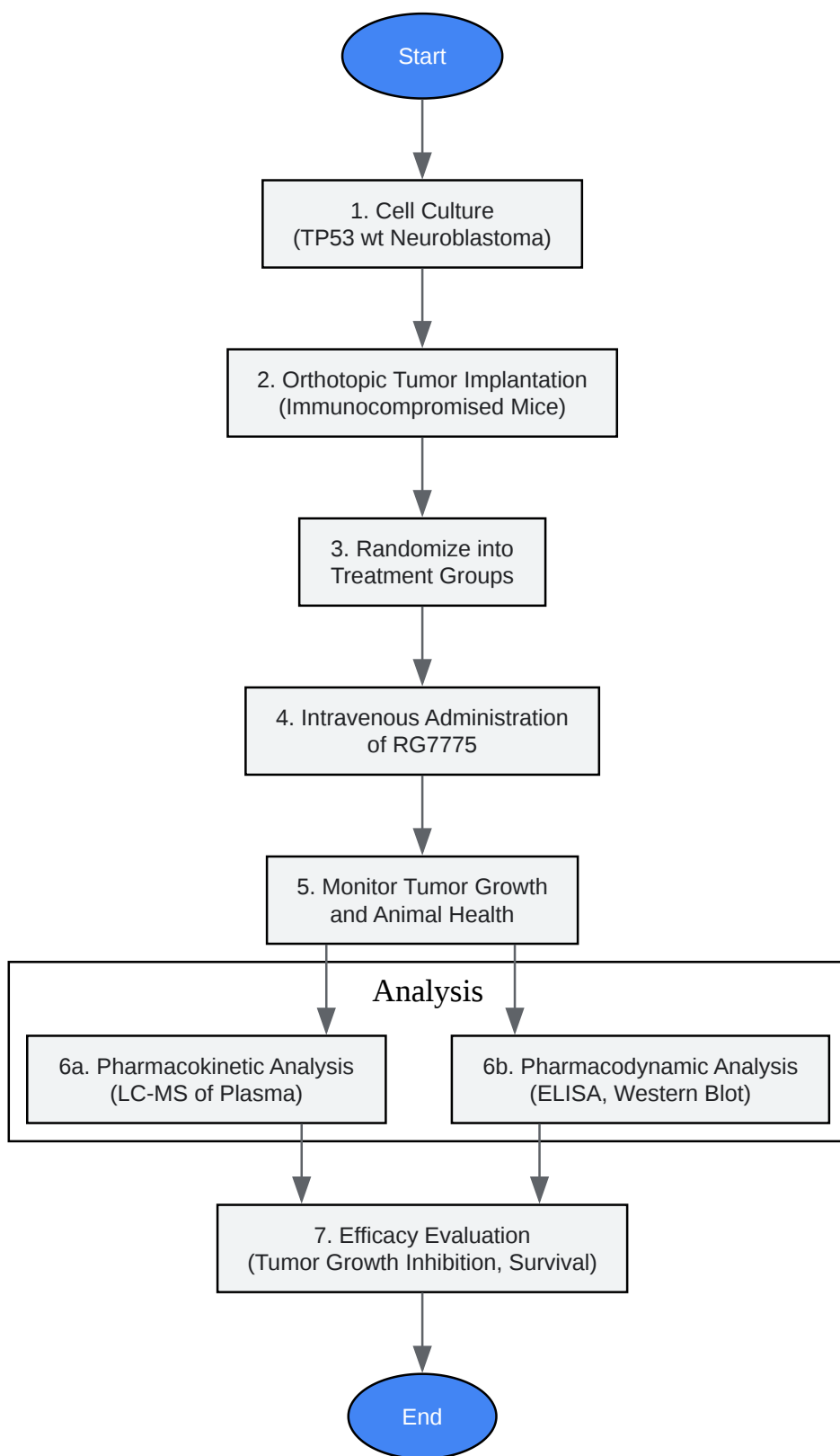
Signaling Pathway of RG7775 (Idasanutlin)



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Caption: **RG7775** inhibits MDM2, leading to p53 activation and downstream tumor suppression.

Experimental Workflow for In Vivo Efficacy Study



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Caption: Workflow for evaluating the in vivo efficacy of **RG7775** in a neuroblastoma model.

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